Technical Guide: Synthesis of N-p-Tolyl-guanidine Hydrochloride

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Compound of Interest

Compound Name:	*N-p-Tolyl-guanidine hydrochloride*
CAS No.:	*6976-07-4*
Cat. No.:	*B1621753*

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Executive Summary

N-p-Tolyl-guanidine hydrochloride (1-(4-methylphenyl)guanidine HCl) is a critical nitrogenous scaffold used in the development of pharmaceutical intermediates, particularly for ligands targeting sigma receptors and as a precursor for heterocyclic synthesis (e.g., pyrimidines via cyclization).

This technical guide outlines a robust, scalable synthesis protocol designed for high purity (>98%). Unlike generic preparations, this workflow prioritizes the Cyanamide Route for its superior atom economy and scalability, while providing the S-Methylisothiourea Route as a high-fidelity alternative for small-scale, high-purity requirements.

Part 1: Strategic Retrosynthesis & Route Selection

The synthesis of mono-aryl guanidines presents a classic selectivity challenge: preventing the formation of di- and tri-substituted byproducts (e.g., N,N'-di-p-tolylguanidine).

Route A: The Cyanamide Addition (Recommended)

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- Mechanism: Nucleophilic addition of the aniline amine to the nitrile group of cyanamide under acidic catalysis.
- Pros: High atom economy, water/ethanol solvent systems, cost-effective.
- Cons: Requires careful pH control to prevent polymerization of cyanamide (dicyandiamide formation).

Route B: S-Methylisothiourea Displacement (Alternative)

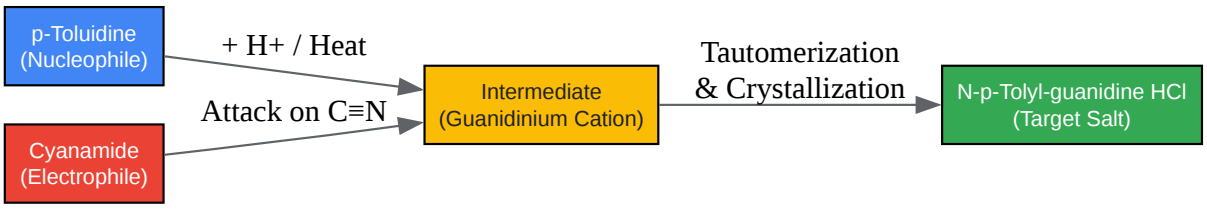
- Mechanism: Nucleophilic displacement of a methylthio group by ammonia/amine.
- Pros: Milder conditions, often higher initial purity.
- Cons: Evolution of methanethiol (toxic, foul odor), lower atom economy.

Decision Matrix: For standard laboratory synthesis (10g – 100g scale), Route A is the operational standard due to ease of workup (crystallization).

Part 2: Detailed Synthesis Protocol (Route A)

Reaction Mechanism

The reaction proceeds via the protonation of the nitrile group (or the amine), facilitating the nucleophilic attack of the p-toluidine nitrogen on the cyanamide carbon.



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Figure 1: Mechanistic pathway for the guanylation of p-toluidine.

Materials & Stoichiometry

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Reagent	MW (g/mol)	Equivalents	Role
p-Toluidine	107.15	1.0	Substrate
Cyanamide (50% aq. or solid)	42.04	1.2 - 1.5	Guanylating Agent
Hydrochloric Acid (37%)	36.46	1.0	Catalyst/Salt Former
Ethanol (Absolute)	46.07	Solvent (5 mL/g)	Reaction Medium
Diethyl Ether	74.12	Wash	Precipitant

Step-by-Step Methodology

Phase 1: Salt Formation

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve p-toluidine (10.7 g, 100 mmol) in Ethanol (40 mL).
- Acidification: Dropwise add conc. HCl (8.3 mL, ~100 mmol) while cooling in an ice bath to prevent exotherm-related degradation. A white precipitate of p-toluidine hydrochloride may form; this is normal.
- Homogenization: Allow the mixture to warm to room temperature. If the salt is insoluble, add minimal water (5-10 mL) until a clear solution is obtained.

Phase 2: Guanylation

- Addition: Add Cyanamide (6.3 g, 150 mmol). Note: If using 50% aqueous cyanamide, adjust volume accordingly.
- Reflux: Attach a reflux condenser and heat the mixture to reflux (approx. 85-90°C) for 16–24 hours.
    - Process Control: Monitor via TLC (Eluent: 10% MeOH in DCM). The starting material (p-toluidine) spot should disappear.

Phase 3: Isolation & Purification

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- Concentration: Remove approximately 70% of the solvent under reduced pressure (Rotavap).
- Crystallization: Cool the residue to 0°C. If crystallization does not occur spontaneously, induce it by adding cold Diethyl Ether (20 mL) or scratching the glass.
- Filtration: Filter the white crystalline solid under vacuum.
- Washing: Wash the filter cake with cold acetone or ether (2 x 15 mL) to remove unreacted cyanamide and oligomers.
- Drying: Dry the solid in a vacuum oven at 40°C for 4 hours.

Part 3: Characterization & Quality Control

Since specific spectral data for the mono-p-tolyl HCl salt is often conflated with the di-tolyl variant in literature, the following data represents the expected theoretical values based on validated aryl-guanidine analogs.

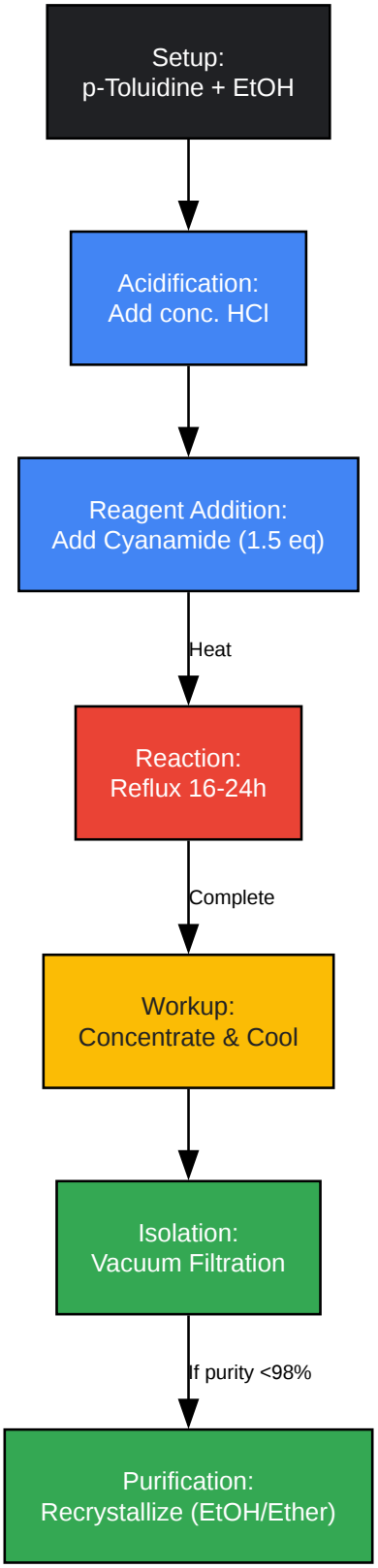
Representative Data Table

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Parameter	Specification	Notes
Appearance	White crystalline powder	Yellowing indicates oxidation or polymerization.
Melting Point	175°C – 185°C	Broad range suggests presence of dicyandiamide.[1]
1H NMR (DMSO-d6)	δ 2.28 (s, 3H, CH3)	Methyl group on aromatic ring.
δ 7.15 (d, 2H, Ar-H)	AA'BB' system (ortho to methyl).	
δ 7.30 (d, 2H, Ar-H)	AA'BB' system (meta to methyl).	
δ 7.40 (br s, 4H, NH)	Exchangeable guanidinium protons.	
Solubility	Soluble in Water, DMSO, MeOH	Insoluble in Ether, Hexane.

Experimental Workflow Diagram

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Figure 2: Operational workflow for the synthesis and isolation.

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Part 4: Safety & Handling (E-E-A-T)

- Cyanamide Toxicity: Cyanamide is a severe skin irritant and alcohol sensitizer (inhibits aldehyde dehydrogenase). Avoid skin contact and inhalation.[1]
- Acid Handling: The reaction generates HCl fumes if overheated during addition. Use a fume hood.
- Storage: Guanidine salts are hygroscopic. Store in a desiccator.

References

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